

# A Technical Guide to Calcium Lactate Gluconate: Properties, Regulation, and Analysis

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## Compound of Interest

Compound Name: Calcium lactate gluconate

Cat. No.: B105414

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This technical whitepaper provides an in-depth overview of **calcium lactate gluconate**, a highly soluble organic calcium salt. Designed for researchers, scientists, and drug development professionals, this document details its chemical properties, comprehensive regulatory status in key markets, and validated analytical methodologies for quality control.

## Core Compound Information

**Calcium lactate gluconate** is a salt composed of calcium, lactate, and gluconate.[1] It is distinguished by its high bioavailability and neutral taste, making it a preferred choice for calcium fortification in pharmaceutical, nutraceutical, and food and beverage applications.[1][2][3] While often referred to by the CAS number 11116-97-5, it is technically a mixture of calcium lactate and calcium gluconate.[1][4]

## Physicochemical Properties

The compound is a white, odorless, crystalline powder known for its excellent and rapid solubility in water.[1][4][5] This high solubility is a key functional advantage over other common calcium salts.[3][4]

Property	Value	Source(s)
CAS Number	11116-97-5	[1][2][3][5][6]
Appearance	White to off-white, odorless powder or granules	[1][4]
Molecular Formula	C <sub>9</sub> H <sub>18</sub> CaO <sub>10</sub> (simplified) Ca <sub>5</sub> (C <sub>3</sub> H <sub>5</sub> O <sub>3</sub> ) <sub>6</sub> ·(C <sub>6</sub> H <sub>11</sub> O <sub>7</sub> ) <sub>4</sub> ·2H <sub>2</sub> O (mixture)	[1][2][3]
Molecular Weight	324.29 g/mol (simplified) ~1551.4 g/mol (mixture)	[2][3][7]
Solubility	Highly soluble in water (~20-40 g/100 mL)	[4][5][8]
Taste	Neutral	[1][3][4]
pH (1% solution)	~6.0	[5]

## Regulatory Landscape

**Calcium lactate gluconate** is widely accepted for use in food and pharmaceutical products globally, with its regulatory status primarily derived from the individual approvals of its components, calcium lactate and calcium gluconate.

Jurisdiction	Regulation	Details	Source(s)
United States	FDA - 21 CFR	Generally Recognized as Safe (GRAS). Calcium lactate is listed under 21 CFR §184.1207 and calcium gluconate under 21 CFR §184.1199. Calcium lactate gluconate is self-affirmed GRAS for use as a flavoring agent in beverages up to 0.25%.	[4]
Europe	(EC) No 1333/2008	Calcium lactate (E327) and calcium gluconate (E578) are generally permitted food additives that may be added to all foodstuffs following the 'quantum satis' principle.	[4]
Europe	Directive 2002/46/EC	Both salts are permitted for use in food supplements.	[4]
Europe	(EC) No 1925/2006	Listed on the positive list for use in food fortification.	[4]

## Experimental Protocols & Methodologies

Accurate quantification and quality control are critical for ensuring the safety and efficacy of **calcium lactate gluconate** in final products. The following are established analytical methods.

## Assay of Calcium Content by Complexometric Titration

This method, adapted from the United States Pharmacopeia (USP) monograph for calcium lactate, determines the total calcium content.<sup>[9][10]</sup>

**Principle:** Calcium ions ( $\text{Ca}^{2+}$ ) are titrated with a standardized solution of a chelating agent, disodium edetate (EDTA), at an alkaline pH. The endpoint is detected using a colorimetric indicator, such as hydroxy naphthol blue, which changes color when all calcium ions have been complexed by the EDTA.

**Methodology:**

- **Sample Preparation:** Accurately weigh approximately 350 mg of the dried **calcium lactate gluconate** sample.
- **Dissolution:** Dissolve the sample in 150 mL of water containing 2 mL of dilute hydrochloric acid.
- **Titration:**
  - While stirring, add approximately 30 mL of 0.05 M disodium edetate VS from a 50-mL buret.
  - Add 15 mL of 1 N sodium hydroxide and 300 mg of hydroxy naphthol blue indicator.
  - Continue the titration with the 0.05 M disodium edetate solution until the endpoint is marked by a distinct blue color.
- **Calculation:** Each mL of 0.05 M disodium edetate is equivalent to a specific mass of calcium, which is used to calculate the percentage of calcium in the original sample.

## Simultaneous Determination of Lactate and Gluconate by RP-HPLC

This Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method allows for the simultaneous quantification of the lactate and gluconate components.

**Principle:** The method separates lactic acid and gluconic acid on a C18 reversed-phase column. The components are eluted using an isocratic mobile phase and detected by their absorbance at a low UV wavelength.

**Methodology:**

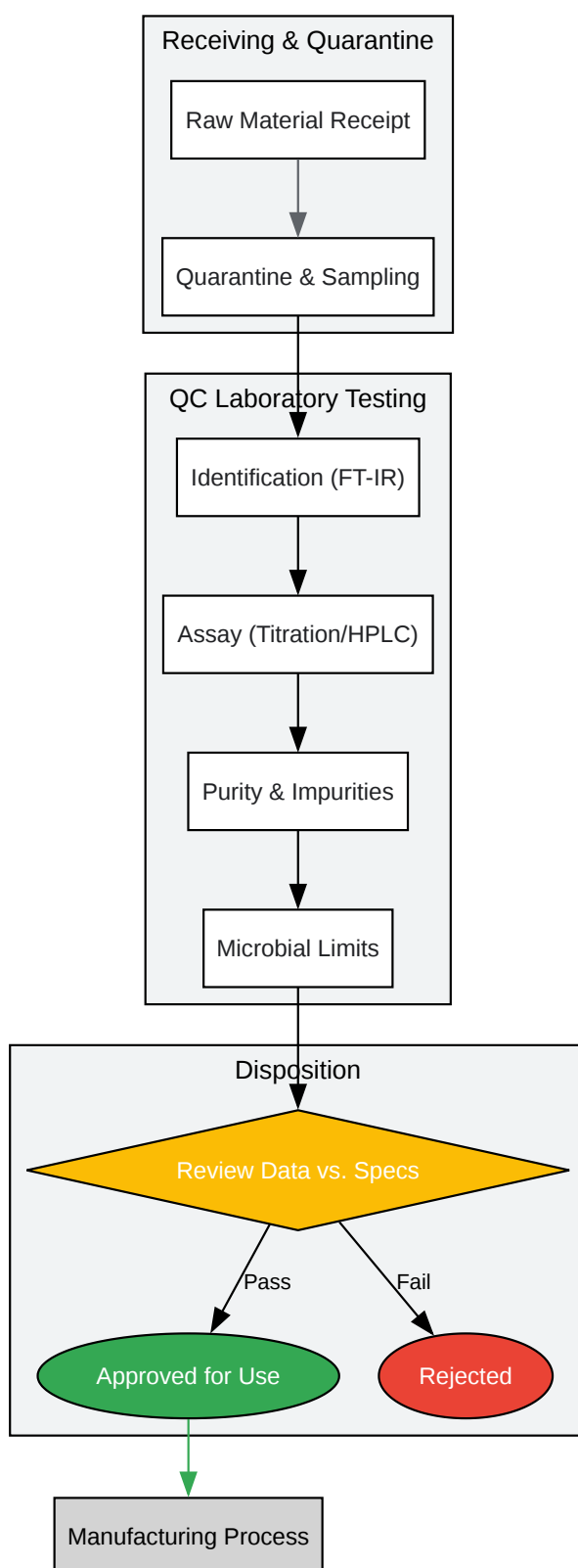
- **Chromatographic System:**
  - Column: C18, 4.6 mm x 150 mm, 5 µm particle size.
  - Mobile Phase: 0.025 mol/L Sodium Dihydrogen Phosphate (NaH<sub>2</sub>PO<sub>4</sub>), with pH adjusted to 2.50.
  - Flow Rate: 1.0 mL/min.
  - Detection: UV at 210 nm.
- **Standard Preparation:** Prepare standard solutions of known concentrations of lactic acid and gluconic acid in water.
- **Sample Preparation:** Accurately weigh and dissolve the **calcium lactate gluconate** sample in water to achieve a concentration within the linear range of the assay.
- **Analysis:** Inject equal volumes of the standard and sample solutions into the chromatograph. Record the peak areas.
- **Calculation:** Compare the peak areas of lactate and gluconate from the sample solution to those from the standard solutions to determine their respective concentrations.

## Visualized Workflows and Pathways

### Quality Control Workflow

The following diagram illustrates a typical quality control workflow for a pharmaceutical ingredient like **calcium lactate gluconate**, from raw material receipt to final product release.

[\[11\]](#)[\[12\]](#)[\[13\]](#)



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Figure 1: Pharmaceutical Quality Control Workflow

## Calcium Signaling Pathway

As a calcium supplement, **calcium lactate gluconate** provides bioavailable calcium ions that participate in numerous intracellular signaling pathways.[14] The diagram below provides a simplified overview of a common calcium signaling cascade initiated by a G protein-coupled receptor (GPCR).[3][5][6]

Figure 2: Simplified GPCR-Mediated Calcium Signaling

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